

The Occurrence of Homofuraneol in Tropical Fruits: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethyl-4-hydroxy-5-methyl-3(2H)-furanone

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Introduction

Homofuraneol, chemically known as **2-ethyl-4-hydroxy-5-methyl-3(2H)-furanone** or 5-ethyl-4-hydroxy-2-methyl-3(2H)-furanone, is a significant volatile organic compound that contributes a sweet, caramel-like, and fruity aroma to a variety of food products. While its presence is well-documented in processed foods as a product of the Maillard reaction, its natural occurrence in fruits, particularly tropical varieties, is of great interest for flavor chemistry, food science, and the development of natural flavoring agents. This technical guide provides a comprehensive overview of the natural occurrence of homofuraneol and the closely related compound, furaneol (4-hydroxy-2,5-dimethyl-3(2H)-furanone), in several tropical fruits. It details quantitative data, biosynthetic pathways, and the experimental protocols used for their analysis.

Natural Occurrence and Quantitative Data

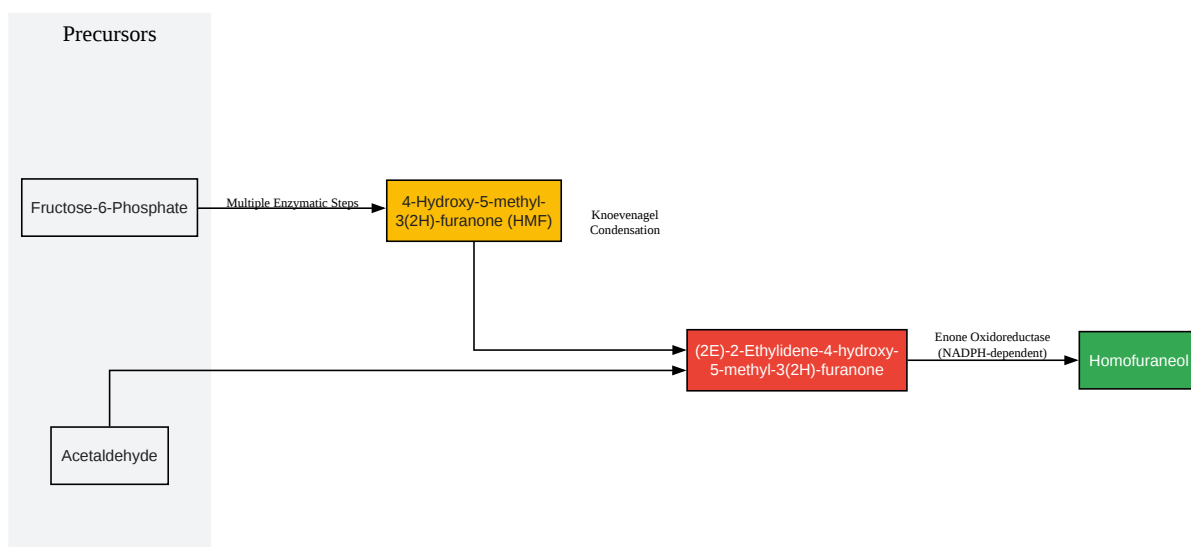
The concentration of homofuraneol and furaneol in tropical fruits can vary significantly depending on the fruit variety, ripeness, and geographical origin. The following table summarizes the quantitative data reported in the scientific literature for these compounds in select tropical fruits.

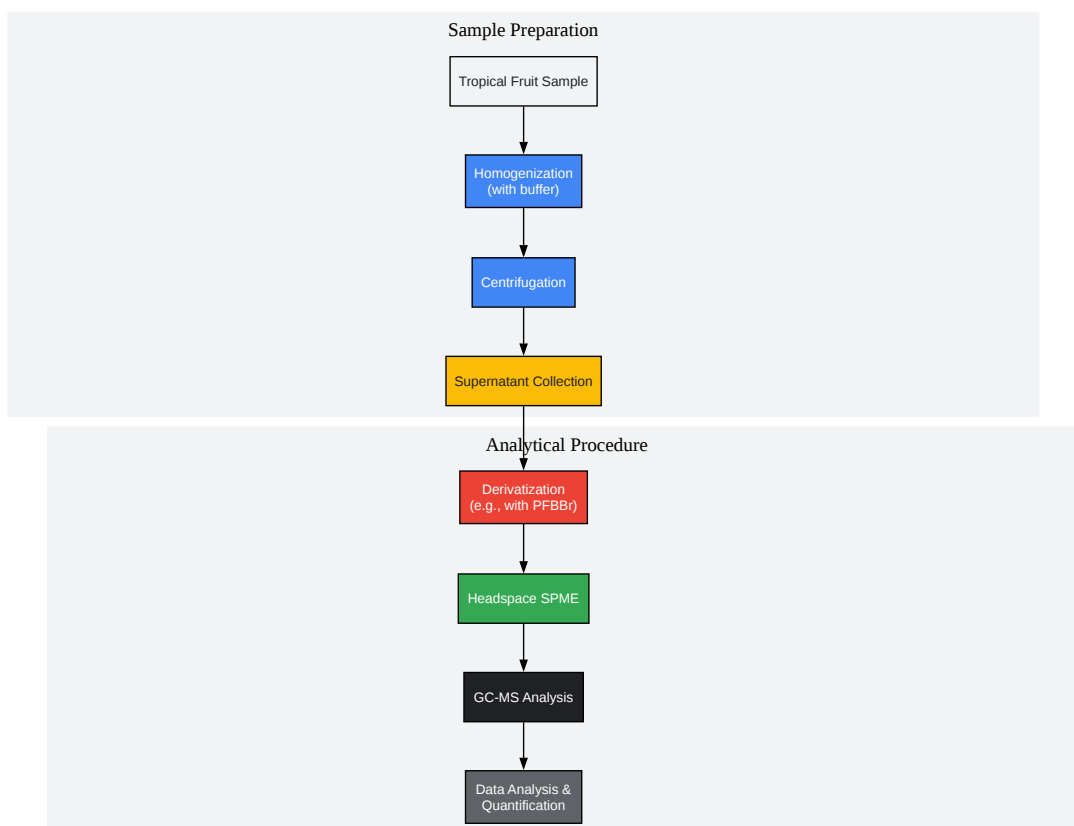
Tropical Fruit	Cultivar/Variety	Compound	Concentration Range
Pineapple	Tainong No. 4	Furaneol	76.47 µg/kg[1]
Red Spanish	Furaneol	Not Quantified[2]	
Various	Furaneol	1.6 - 27.3 ppm[3]	
Mango	Haden	Furaneol	Not Quantified, but identified as a key odorant[4]
Various	Mesifuran (methylated furaneol)	Present in most cultivars[5]	
Guava	Pink Colombian	Furaneol	Identified as an important aroma contributor[6]
Pink Colombian	3-hydroxy-4,5-dimethyl-2(5H)-furanone	Identified as an important aroma contributor[6]	
Durian	Monthong	Furaneol	Not explicitly quantified, but sulfur compounds and esters are major volatiles[7][8]
Jackfruit	Various	Not specified	Aroma profile dominated by esters[9]

Biosynthesis of Homofuraneol

The biosynthesis of furanones in plants is a complex process. While the pathway for homofuraneol is not as extensively studied as that for furaneol, it is believed to follow a similar enzymatic route originating from carbohydrate metabolism. The proposed pathway involves the conversion of sugars into key intermediates that are then cyclized and modified to form the final furanone structure. In yeast, it has been shown that 4-hydroxy-5-methyl-3(2H)-furanone can

undergo a condensation reaction with acetaldehyde to form an intermediate, which is then reduced to homofuraneol[10]. A similar mechanism may exist in plants.





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